

An In-depth Technical Guide to 3-(2-Hydroxyethylthio)propionic Acid

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Compound of Interest

Compound Name: 3-(2-Hydroxyethylthio)propionic acid

CAS No.: 1076198-23-6

Cat. No.: B562613

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For Researchers, Scientists, and Drug Development Professionals

Foreword

Authored for the discerning scientific professional, this guide delineates the core physicochemical properties, synthesis, characterization, and strategic applications of **3-(2-Hydroxyethylthio)propionic acid**. As a Senior Application Scientist, my objective is to transcend a mere recitation of facts, offering instead a narrative grounded in mechanistic causality and field-proven insights. This document is structured to serve as a practical and intellectual resource for those engaged in bioconjugation, materials science, and the development of novel therapeutic delivery systems. Every protocol and piece of data herein is presented with the aim of fostering self-validating experimental design and ensuring scientific integrity.

Core Molecular Attributes of 3-(2-Hydroxyethylthio)propionic Acid

3-(2-Hydroxyethylthio)propionic acid is a heterobifunctional organic compound featuring a terminal carboxylic acid, a hydroxyl group, and a disulfide bond. This unique combination of functional groups makes it a valuable reagent in a variety of scientific applications, particularly where reversible linkages and hydrophilicity are desired.

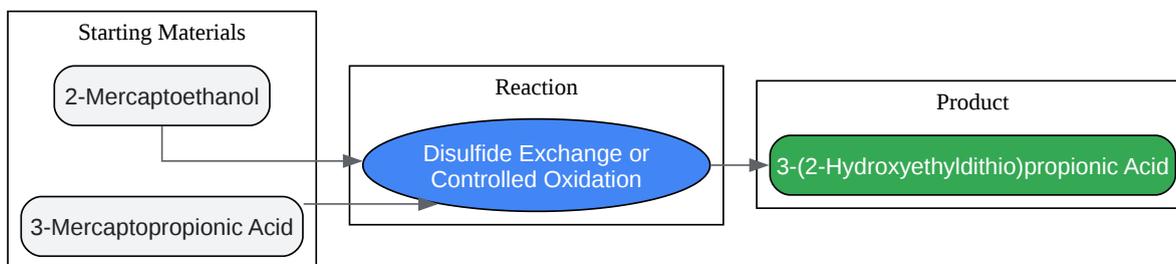
Physicochemical Properties

The fundamental properties of **3-(2-Hydroxyethylthio)propionic acid** are summarized in the table below. These values are critical for its handling, reaction setup, and analytical characterization.

Property	Value	Source
Molecular Weight	182.26 g/mol	[1]
Chemical Formula	C ₅ H ₁₀ O ₃ S ₂	[1]
CAS Number	1076198-23-6	[1]
Appearance	White to off-white solid	[1]
Melting Point	53-57 °C	[1]
Boiling Point (Predicted)	361.9 ± 27.0 °C	[1]
Density (Predicted)	1.389 ± 0.06 g/cm ³	[1]
pKa (Predicted)	4.24 ± 0.10	[1]
Solubility	Slightly soluble in DMSO and Methanol (heating and sonication may be required)	[1]

Synthesis and Purification: A Practical Workflow

The synthesis of **3-(2-Hydroxyethylthio)propionic acid** involves the formation of a disulfide bond between 3-mercaptopropionic acid and 2-mercaptoethanol. A common and effective strategy is the disulfide exchange reaction or a controlled oxidation.



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Caption: Synthesis of **3-(2-Hydroxyethylthio)propionic acid**.

Step-by-Step Synthesis Protocol

This protocol is based on established methods for disulfide bond formation between two different thiol-containing molecules.

- Preparation of Reactants:
 - Dissolve 3-mercaptopropionic acid (1 equivalent) in a suitable solvent such as a mixture of water and a miscible organic solvent (e.g., methanol or ethanol).
 - In a separate vessel, dissolve 2-mercaptoethanol (1 equivalent) in the same solvent system.
- Reaction:
 - Combine the two solutions in a reaction vessel equipped with a stirrer.
 - Slowly add a mild oxidizing agent, such as a dilute solution of hydrogen peroxide, or facilitate air oxidation by bubbling air through the solution. The pH of the reaction mixture should be maintained in the slightly basic range (pH 7-8) to promote thiolate formation, which is the reactive species.

- The reaction progress can be monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Work-up:
 - Once the reaction is complete, acidify the mixture to a pH of 3-5 with a dilute acid (e.g., HCl) to protonate the carboxylic acid group.[2]
 - The product can then be extracted into an organic solvent like ethyl acetate.[2]

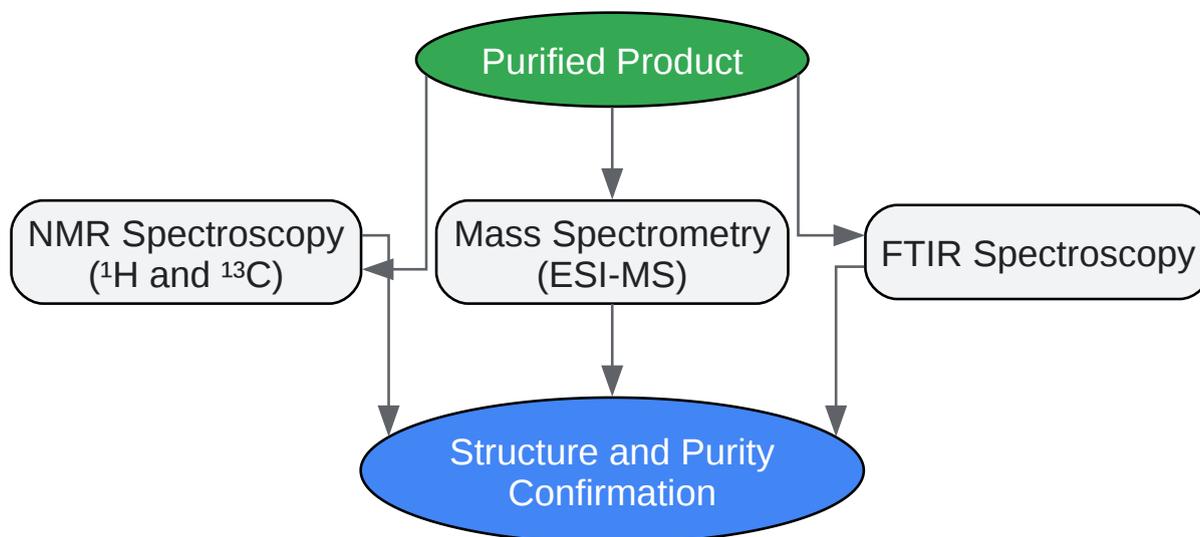
Purification Protocol

Purification is crucial to remove unreacted starting materials and byproducts such as the homodimers (3,3'-dithiodipropionic acid and bis(2-hydroxyethyl) disulfide).

- Extraction and Washing:
 - Combine the organic extracts and wash with brine (saturated NaCl solution).
 - Dry the organic layer over an anhydrous drying agent such as sodium sulfate or magnesium sulfate.
- Solvent Removal and Recrystallization:
 - Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.[2][3]
 - The crude product can be purified by recrystallization from a suitable solvent system, which may require some experimentation with solvent pairs like ethyl acetate/hexane.
- Chromatographic Purification (Optional):
 - For higher purity, column chromatography on silica gel can be employed. A solvent gradient of increasing polarity (e.g., from hexane to ethyl acetate) is typically used to elute the components. The fractions containing the desired product are identified by TLC, pooled, and the solvent is evaporated.[4]

Analytical Characterization: Validating Structure and Purity

Confirming the identity and purity of the synthesized **3-(2-Hydroxyethylthio)propionic acid** is a critical step. A combination of spectroscopic techniques is employed for this purpose.



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Caption: Analytical workflow for product characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the methylene protons adjacent to the carboxylic acid, the disulfide bond, the hydroxyl group, and the hydroxyl proton itself. The integration of these signals should correspond to the number of protons in each environment.
- ¹³C NMR: The carbon NMR spectrum will show characteristic peaks for the carbonyl carbon of the carboxylic acid, and the carbons of the ethyl and propyl chains.[5][6]

Mass Spectrometry (MS)

Electrospray ionization mass spectrometry (ESI-MS) is a soft ionization technique suitable for this molecule. The mass spectrum should show a prominent peak corresponding to the molecular ion ($[M-H]^-$ in negative mode or $[M+H]^+$ in positive mode). Fragmentation patterns

can provide further structural information, with cleavage often occurring adjacent to the disulfide bond.[7][8]

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum provides information about the functional groups present in the molecule.

Key expected absorption bands include:

- A broad O-H stretch from the carboxylic acid, typically in the range of 2500-3300 cm^{-1} . [9]
- A C=O stretch from the carbonyl group of the carboxylic acid, around 1700-1725 cm^{-1} . [9]
- An O-H stretch from the alcohol group, appearing as a broad peak around 3200-3600 cm^{-1} .
- C-H stretching vibrations from the alkyl chains, typically in the 2850-3000 cm^{-1} region. [9]

Key Applications in Research and Development

The unique trifunctional nature of **3-(2-Hydroxyethylthio)propionic acid** makes it a versatile tool in several advanced applications.

Surface Functionalization of Gold

The disulfide bond can be cleaved by reducing agents or can interact directly with gold surfaces, making this molecule an excellent candidate for forming self-assembled monolayers (SAMs) on gold nanoparticles and surfaces. [10] The terminal carboxylic acid and hydroxyl groups can then be used for further functionalization, such as the attachment of biomolecules for biosensor development.

- Synthesis of Gold Nanoparticles (AuNPs): Prepare a colloidal gold solution, for example, by the Turkevich method, which involves the reduction of chloroauric acid with sodium citrate. [10][11]
- Ligand Exchange:
 - Add a solution of **3-(2-Hydroxyethylthio)propionic acid** in a suitable solvent (e.g., ethanol) to the AuNP solution.

- Allow the mixture to stir for several hours to facilitate the displacement of the citrate ions and the formation of a SAM on the nanoparticle surface.
- Purification:
 - Centrifuge the solution to pellet the functionalized AuNPs.
 - Remove the supernatant and resuspend the nanoparticles in a fresh solvent. Repeat this washing step multiple times to remove excess unbound ligand.
- Characterization: Confirm the functionalization using techniques such as UV-Vis spectroscopy (observing a shift in the surface plasmon resonance peak), dynamic light scattering (DLS) for size changes, and FTIR spectroscopy.

Bioconjugation

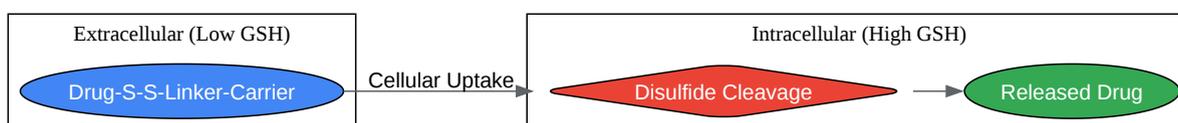
The carboxylic acid group can be activated to react with primary amines on proteins, such as lysine residues, to form a stable amide bond. This allows for the attachment of the disulfide-containing linker to a biomolecule.

- Activation of Carboxylic Acid:
 - Dissolve **3-(2-Hydroxyethylthio)propionic acid** in a suitable buffer (e.g., MES buffer, pH 6.0).
 - Add N-hydroxysuccinimide (NHS) and a carbodiimide, such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), to activate the carboxylic acid group, forming an NHS ester.
- Conjugation to Protein:
 - Prepare a solution of the protein (e.g., lysozyme) in a suitable buffer (e.g., PBS, pH 7.4).
 - Add the activated linker solution to the protein solution and allow it to react for a few hours at room temperature or overnight at 4°C.
- Purification:

- Remove the excess linker and byproducts by dialysis or size-exclusion chromatography.
- Characterization: Confirm the conjugation using techniques like SDS-PAGE (to observe an increase in molecular weight), and mass spectrometry.

Redox-Responsive Drug Delivery Systems

The disulfide bond is stable under normal physiological conditions but can be cleaved in a reducing environment, such as that found inside cells due to the high concentration of glutathione. This property is exploited in the design of drug delivery systems where a therapeutic agent is attached via the disulfide linker and is released upon entering the target cell.^{[12][13][14][15]}



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Caption: Redox-responsive drug release mechanism.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **3-(2-Hydroxyethylthio)propionic acid** is not readily available, based on its functional groups and related compounds like 3,3'-dithiodipropionic acid, the following precautions should be taken:^{[16][17]}

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields, and a lab coat.
- Handling: Avoid breathing dust. Handle in a well-ventilated area, preferably in a fume hood. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry place, away from oxidizing agents.

- Hazards: May cause skin, eye, and respiratory irritation.[16][17]

Conclusion

3-(2-Hydroxyethylthio)propionic acid, with a molecular weight of 182.26 g/mol, is a compound of significant interest due to its versatile chemical architecture. Its synthesis, while requiring careful control of reaction conditions, is achievable through standard organic chemistry techniques. The presence of a cleavable disulfide bond, along with terminal carboxylic acid and hydroxyl groups, provides a powerful platform for applications in surface modification, bioconjugation, and the development of sophisticated drug delivery systems. The protocols and data presented in this guide are intended to provide a solid foundation for researchers and developers to harness the potential of this valuable molecule.

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